

Personal protective equipment for handling 2-Vinylanisole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Vinylanisole

Cat. No.: B1582427

[Get Quote](#)

Essential Safety and Handling Guide for 2-Vinylanisole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Vinylanisole** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

2-Vinylanisole is a flammable liquid and vapor that can cause skin and eye irritation.^{[1][2][3][4]} Adherence to proper PPE protocols is mandatory to ensure personal safety.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or a face shield.	To protect against splashes and vapors that can cause serious eye irritation.[3][4]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile).	To prevent skin contact, which may cause irritation.[1][4][5] Gloves must be inspected before use and removed using the proper technique to avoid contamination.[4]
Body Protection	Long-sleeved laboratory coat. A chemically resistant apron is recommended when handling larger quantities.	To protect skin from accidental splashes and contact.[4][5]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [3][4] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.[6]	To prevent inhalation of vapors, which can cause respiratory irritation.[3][5]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Vinylanisole**:

Property	Value
Molecular Formula	C ₉ H ₁₀ O[2]
Molecular Weight	134.18 g/mol
Appearance	Liquid[3]
Density	0.999 g/mL at 25 °C[1][6]
Boiling Point	197 °C at 760 mmHg[2]
Flash Point	57.2 °C (135.0 °F) - closed cup[1][6]
Storage Temperature	2-8°C[1][6]

Step-by-Step Handling and Operational Plan

A. Preparation and Engineering Controls:

- Ventilation: Always handle **2-Vinylanisole** in a well-ventilated area, preferably within a certified chemical fume hood.[3][4]
- Ignition Sources: Ensure the work area is free of open flames, sparks, and hot surfaces.[4] Use explosion-proof electrical and lighting equipment.[4]
- Static Discharge: Ground and bond all containers and transfer equipment to prevent the buildup of static electricity.[4] Use non-sparking tools.[4]
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and in good working order.[3]

B. Handling Procedure:

- Don PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Container Inspection: Visually inspect the container for any signs of damage or leakage before opening.

- Dispensing: When transferring the liquid, do so carefully to avoid splashing. Keep the container opening away from your breathing zone.
- Container Sealing: After use, ensure the container is tightly sealed to prevent the escape of vapors.[3][4]

C. Storage:

- Location: Store **2-Vinylanisole** in a cool, dry, and well-ventilated area designated for flammable liquids.[3][4]
- Temperature: Maintain the storage temperature between 2-8°C.[1][6]
- Incompatibilities: Store away from strong oxidizing agents.[3]

Disposal Plan

A. Waste Collection:

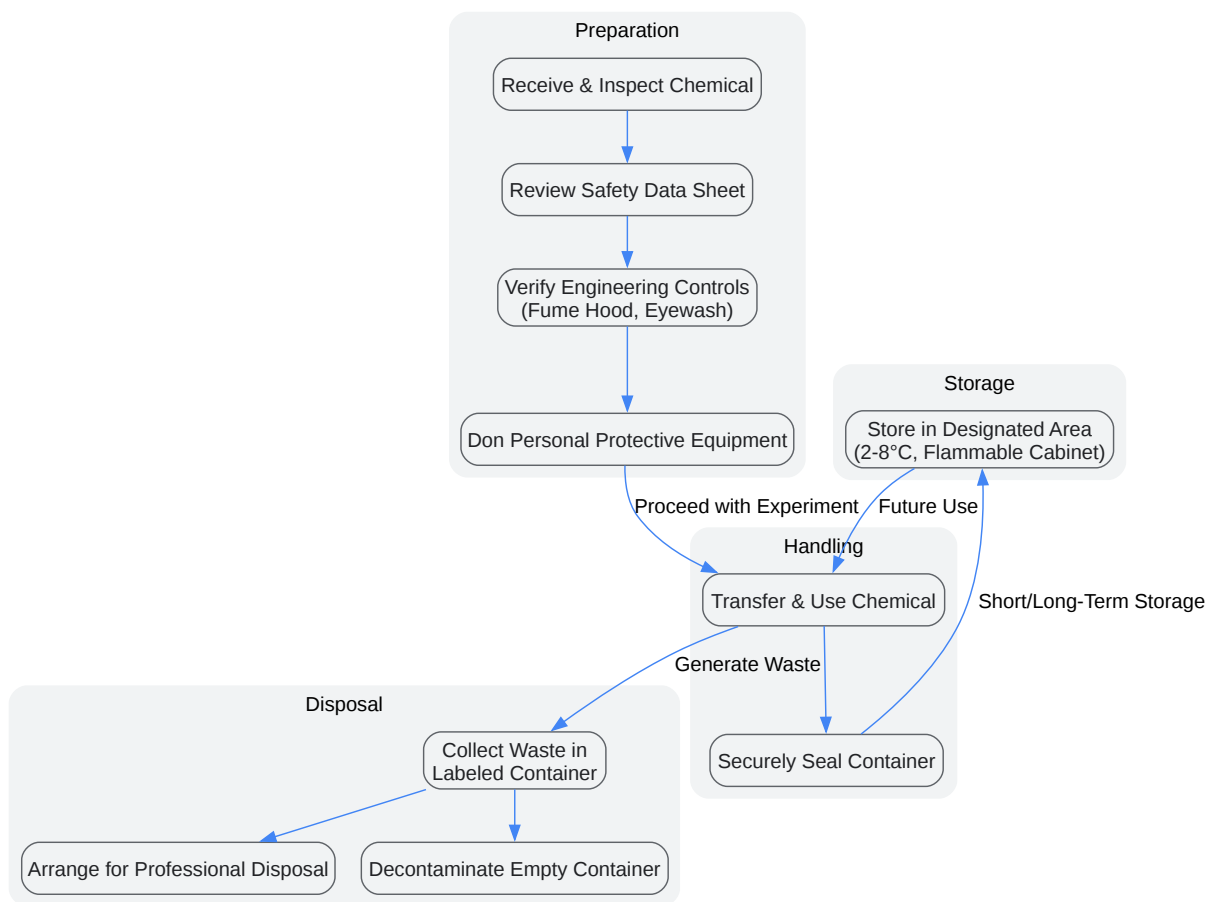
- Waste Container: Collect all waste containing **2-Vinylanisole**, including contaminated materials and the first rinse of empty containers, in a designated, properly labeled hazardous waste container.[7]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and list all chemical constituents.[7]
- Container Management: Keep the waste container closed at all times, except when adding waste. Do not overfill the container.[7]

B. Disposal Procedure:

- Professional Disposal: All chemical waste must be disposed of through an approved waste disposal plant.[3]
- Empty Containers: After the first rinse (which is collected as hazardous waste), thoroughly rinse the empty container with a suitable solvent. Allow the container to air dry completely before disposal or recycling, following your institution's guidelines. For highly toxic materials, the first three rinses must be collected as hazardous waste.[7]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **2-Vinylanisole** from receipt to disposal, emphasizing safety checkpoints.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **2-Vinylanisole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-ビニルアニソール 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2-Vinylanisole | C₉H₁₀O | CID 61153 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Protective Equipment for Working With Solvents | MicroCare [microcare.com]
- 6. 2-Vinylanisole 98 612-15-7 [sigmaaldrich.com]
- 7. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Vinylanisole]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582427#personal-protective-equipment-for-handling-2-vinylanisole>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com